An In-depth Technical Guide to the Metabolic Fate of δ-Guanidinovaleric Acid

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Compound of Interest

Compound Name:	*delta-Guanidinovaleric acid*
CAS No.:	*462-93-1*
Cat. No.:	*B1211841*

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Abstract

Delta-guanidinovaleric acid (δ-GVA), a structural analog of arginine, has emerged from relative obscurity to become a compound of significant interest in the study of creatine biosynthesis and related metabolic disorders. While not a component of the canonical creatine synthesis pathway, its metabolism provides crucial insights into alternative biosynthetic routes and serves as a key diagnostic marker for certain inborn errors of metabolism. This guide synthesizes current knowledge on the metabolic fate of δ-GVA, detailing its enzymatic formation, subsequent conversion to creatine precursors, and the analytical methodologies required for its study. We will explore the pivotal role of L-arginine:glycine amidinotransferase (AGAT) and other guanidino-group modifying enzymes, contextualize the clinical significance of δ-GVA in disorders like AGAT deficiency, and provide detailed protocols for its quantification in biological matrices. This document is intended to serve as a comprehensive resource for researchers investigating creatine metabolism, developing novel diagnostics, or exploring therapeutic interventions for related enzymopathies.

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Introduction: The Context of Creatine and the Emergence of δ-GVA

Creatine is a vital molecule for cellular energy homeostasis, particularly in tissues with high and fluctuating energy demands such as skeletal muscle and the brain.[1][2] Its synthesis is a two-step process primarily involving the enzymes L-arginine:glycine amidinotransferase (AGAT) and guanidinoacetate S-methyltransferase (GAMT).[2][3][4]

- Step 1 (Kidney, Pancreas): AGAT catalyzes the transfer of an amidino group from L-arginine to glycine, producing guanidinoacetate (GAA) and L-ornithine.[2][5][6][7]
- Step 2 (Liver): GAA is transported to the liver, where GAMT methylates it using S-adenosylmethionine (SAM) as a methyl donor, yielding creatine.[3][8]

Disruptions in this pathway lead to cerebral creatine deficiency syndromes (CCDS), a group of inherited metabolic disorders characterized by intellectual disability, seizures, and muscle weakness.[1][5][9] It is within the diagnostic investigation of these syndromes, specifically AGAT deficiency, that the metabolic significance of δ-GVA becomes apparent. In conditions of hyperargininemia, where arginine accumulates due to enzymatic defects, alternative metabolic pathways are activated, leading to the formation of compounds like δ-GVA.[10][11]

Metabolic Pathways of δ-Guanidinovaleric Acid

The metabolic fate of δ-GVA is intrinsically linked to the promiscuity and broad substrate specificity of enzymes involved in guanidino group metabolism.

Formation of δ-Guanidinovaleric Acid

While not a primary physiological reaction under normal conditions, δ-GVA can be formed from L-arginine. This is particularly evident in metabolic states characterized by elevated arginine levels. The key reaction is a transamination where the alpha-amino group of arginine is replaced by a keto group, forming α-keto-δ-guanidinovaleric acid (α-KGVA), a direct precursor to δ-GVA.[10][11][12]

Another proposed route involves the action of amidinotransferases on alternative substrates. Human L-arginine:glycine amidinotransferase (AGAT) has been shown to accept substrates other than glycine. For instance, it can use L-lysine to form homoarginine.[13] It is plausible

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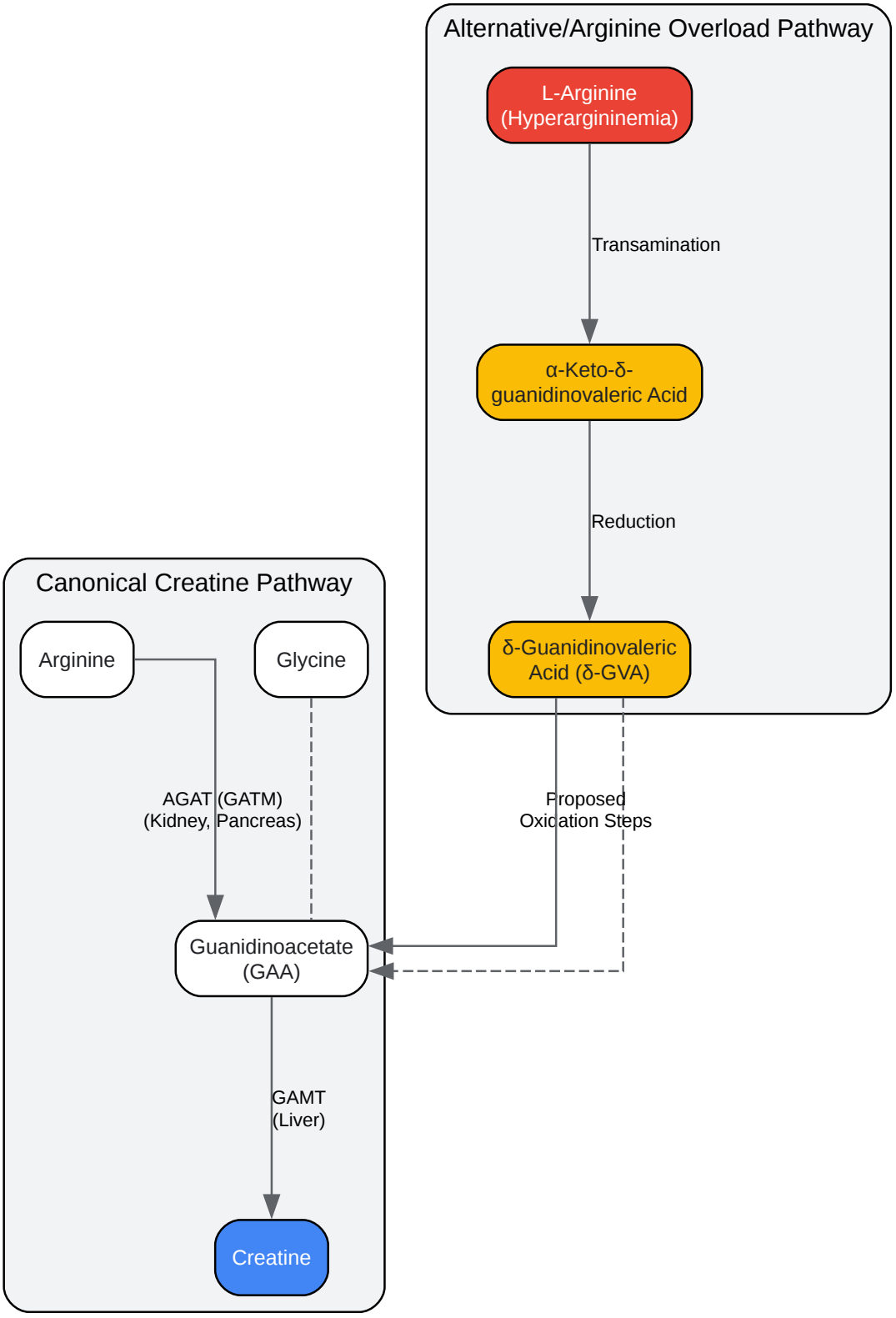
that under specific substrate concentrations, similar enzymes could act on ornithine or other amino acids to generate δ-GVA precursors. Furthermore, studies have shown that human glycine amidinotransferase (GATM, or AGAT) can produce various guanidino acids, such as guanidinobutyrate and guanidinopropionate, highlighting its catalytic versatility.[14][15]

The Alternative Route to Guanidinoacetate (GAA)

The primary significance of δ-GVA metabolism lies in its potential conversion to guanidinoacetate (GAA), the direct precursor to creatine. This positions δ-GVA as part of an alternative or "salvage" pathway for creatine synthesis, which becomes diagnostically relevant in AGAT deficiency. In these patients, the canonical pathway to GAA is blocked, leading to extremely low levels of GAA and creatine.[6][16] The detection of δ-GVA and related compounds points towards the body's attempt to bypass this block.

The conversion likely involves a series of enzymatic steps, including oxidation and transamination, to shorten the carbon chain and modify the functional groups to yield GAA.

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